

# An In-depth Technical Guide to Boc-3,5-Dibromo-D-tyrosine

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## Compound of Interest

Compound Name: *Boc-3,5-Dibromo-D-tyrosine*

Cat. No.: *B613738*

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## Introduction

**Boc-3,5-Dibromo-D-tyrosine** is a halogenated derivative of the amino acid D-tyrosine, featuring a tert-butyloxycarbonyl (Boc) protecting group on the amine.<sup>[1]</sup> This compound serves as a crucial building block in synthetic organic chemistry, particularly in solid-phase peptide synthesis (SPPS) and the development of novel therapeutics.<sup>[1][2]</sup> The presence of two bromine atoms on the aromatic ring enhances the molecule's reactivity and introduces unique steric and electronic properties.<sup>[2][3]</sup> These characteristics make it a valuable tool for researchers in medicinal chemistry and drug development, aiding in the creation of modified peptides with enhanced stability, bioactivity, and specific binding properties.<sup>[2]</sup>

## Physicochemical Properties and Data

The key quantitative data for **Boc-3,5-Dibromo-D-tyrosine** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	References
Molecular Formula	C <sub>14</sub> H <sub>17</sub> Br <sub>2</sub> NO <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	439.10 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	204692-75-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to off-white powder	<a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	139 - 143 °C	<a href="#">[2]</a>
Optical Rotation	[a]20/D = -34 ± 1° (c=1 in Dioxane)	<a href="#">[2]</a>
Storage Temperature	0 - 8 °C	<a href="#">[2]</a> <a href="#">[4]</a>

## Applications in Research and Drug Development

The unique structure of **Boc-3,5-Dibromo-D-tyrosine** lends itself to a variety of applications in scientific research, primarily centered around peptide and pharmaceutical development.

- Peptide Synthesis: The compound is a valuable building block for synthesizing peptides with modified properties.[\[2\]](#) The Boc protecting group allows for its controlled incorporation into a growing peptide chain during standard solid-phase synthesis protocols.[\[1\]](#)[\[3\]](#) The dibrominated ring can influence the peptide's conformation and stability.[\[3\]](#)
- Drug Development: Its enhanced reactivity and structural uniqueness are leveraged in designing novel pharmaceuticals, particularly in cancer research.[\[2\]](#) By modifying peptide sequences with this analog, scientists can develop therapies that target specific biological receptors or pathways with improved selectivity and bioactivity.[\[2\]](#)
- Bioconjugation: The bromine atoms can serve as handles for further chemical modifications through cross-coupling reactions, allowing the attachment of other molecules.[\[3\]](#) This is useful in creating targeted drug delivery systems or attaching fluorescent probes for biological imaging.[\[2\]](#)
- Structure-Activity Relationship (SAR) Studies: Incorporating this non-natural amino acid into biologically active peptides helps researchers understand the critical interactions between a

peptide and its target, providing insights for designing more potent enzyme inhibitors or receptor ligands.<sup>[3]</sup>

## Representative Experimental Protocol: Synthesis of Dibromotyrosine

While a specific protocol for **Boc-3,5-Dibromo-D-tyrosine** is proprietary to chemical suppliers, a general method for the dibromination of the tyrosine ring can be described. The following is a representative procedure for the synthesis of 3,5-dibromo-L-tyrosine, which illustrates the core chemical transformation.

**Objective:** To synthesize 3,5-dibromo-L-tyrosine via electrophilic aromatic substitution.

**Materials:**

- L-Tyrosine
- Dimethyl Sulfoxide (DMSO)
- Hydrobromic Acid (HBr)
- Acetic Acid (AcOH)

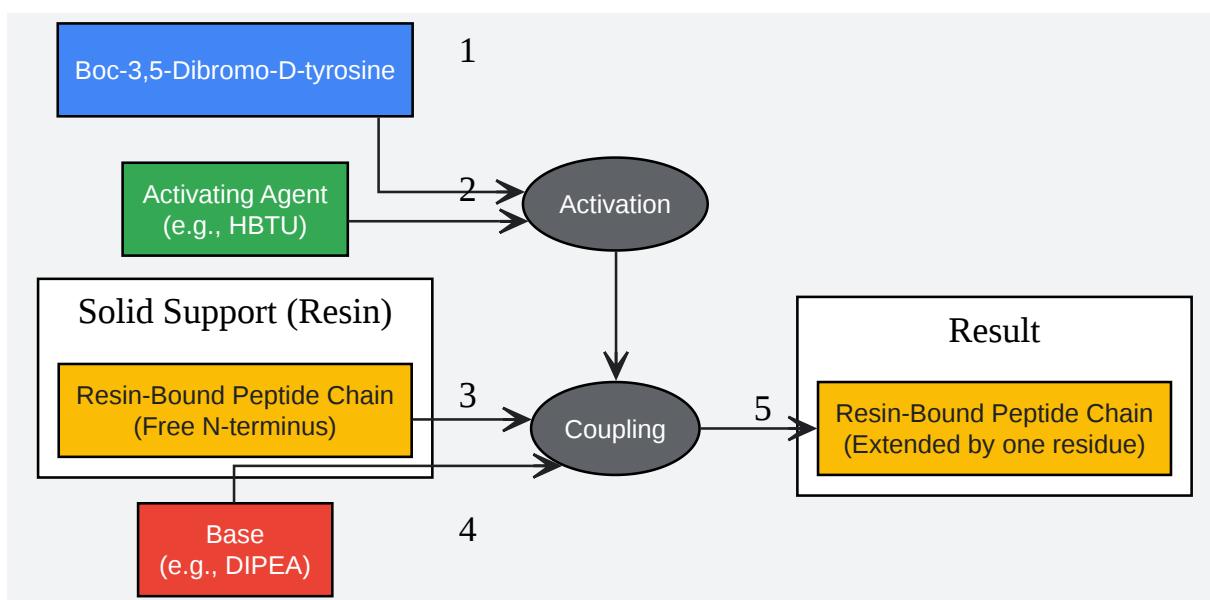
**Procedure:**

- L-Tyrosine is dissolved in a mixture of hydrobromic acid and acetic acid.
- Approximately 2.2 equivalents of dimethyl sulfoxide (DMSO) are added to the reaction mixture.<sup>[7]</sup>
- The reaction proceeds under controlled conditions, leading to the formation of 3,5-dibromo-L-tyrosine in good yield.<sup>[7]</sup>
- The reaction with 2.2 equivalents of DMSO favors the formation of the dibrominated product over the mono-brominated version.<sup>[7]</sup>
- Following the reaction, the product is isolated and purified.

This method is noted for its simplicity, safety, and efficiency in producing gram quantities of the dibrominated amino acid.<sup>[7]</sup> Subsequent protection of the amino group with a Boc anhydride would yield the final Boc-protected product.

## Workflow and Pathway Visualizations

The primary application of **Boc-3,5-Dibromo-D-tyrosine** is its incorporation into peptides via Solid-Phase Peptide Synthesis (SPPS). The diagram below illustrates a simplified workflow for a single coupling cycle using this amino acid.



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Caption: Workflow for one coupling cycle in SPPS using **Boc-3,5-Dibromo-D-tyrosine**.

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